

# Proper Disposal Procedures for 2-Fluoro-6-(trifluoromethyl)phenylacetonitrile

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## Compound of Interest

Compound Name: 2-Fluoro-6-(trifluoromethyl)phenylacetonitrile

Cat. No.: B065304

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures offer step-by-step guidance for handling and disposing of this chemical waste.

## Immediate Safety and Handling Precautions

**2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** is a hazardous chemical that requires careful handling to prevent exposure.<sup>[1][2]</sup> Before beginning any work that will generate this waste, ensure that all personnel are familiar with its hazards.

- **Engineering Controls:** All handling of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**, including waste collection, must be conducted in a certified chemical fume hood to minimize inhalation exposure.<sup>[1]</sup> Ensure that a safety shower and eyewash station are readily accessible.<sup>[3]</sup>
- **Avoid Incompatibilities:** Keep this chemical away from strong acids and oxidizing agents.<sup>[3]</sup>
- **Prevent Exposure:** Avoid contact with skin, eyes, and clothing.<sup>[2][3]</sup> Do not ingest or inhale.<sup>[3]</sup> Avoid the formation of dust if handling the solid form.<sup>[1][3]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** waste.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield are required.[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for integrity before use.[1][4]
Body Protection	A flame-retardant lab coat and closed-toe shoes are essential.[1][4]
Respiratory Protection	If there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

## Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent dangerous reactions and to ensure compliant disposal.

- **Waste Classification:** **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** is a halogenated organic compound. It must be segregated from non-halogenated organic waste.[5][6][7]
- **Container:** Collect the waste in a designated, compatible container, such as a glass or high-density polyethylene (HDPE) bottle with a tightly fitting cap.[8][9] The container must be clearly labeled as "Hazardous Waste" and list all its contents, including "**2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**".[8][10]
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[3] The container should be kept closed at all times except when adding waste.[8][10]

## Step-by-Step Disposal Plan

The disposal of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** must be handled by a licensed professional waste disposal service.<sup>[1][2]</sup> Do not attempt to dispose of this chemical down the drain or in the regular trash.<sup>[1][3]</sup>

- **Preparation:** Ensure all PPE is correctly worn before handling the waste.
- **Collection:** Carefully transfer the waste into the designated, labeled hazardous waste container inside a chemical fume hood.
- **Secure Storage:** Tightly cap the waste container and store it in the laboratory's designated hazardous waste accumulation area.
- **Documentation:** Maintain a log of the waste generated, including the chemical name and approximate quantity.
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the collection and disposal of the waste.<sup>[2]</sup>
- **Container Decontamination:** Empty containers that held **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.<sup>[10]</sup> After decontamination, deface the original label before disposing of the container.<sup>[10]</sup>

## Hazard and Transportation Information

The following tables summarize the key hazard classifications and transportation details for nitriles of this type.

### GHS Hazard Classification

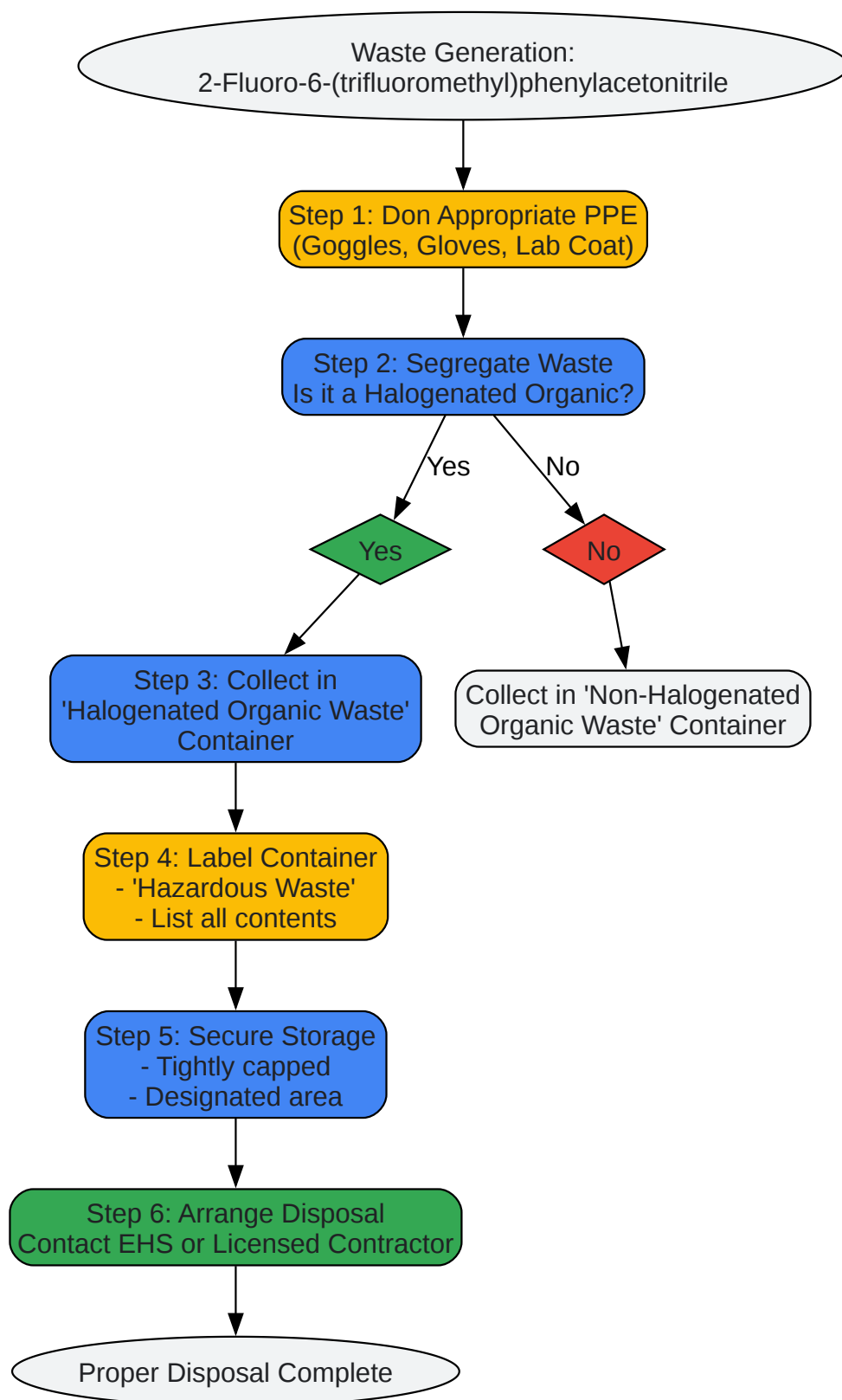
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[2]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

#### DOT Transportation Information

Category	Information
UN Number	UN3439[3][11]
Proper Shipping Name	NITRILES, SOLID, TOXIC, N.O.S. (2-Fluoro-6-(trifluoromethyl)phenylacetonitrile)[3][11]
Hazard Class	6.1 (Toxic)[3][11]
Packing Group	III[3][11]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**.



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Caption: Disposal workflow for **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**.

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